

An In-depth Technical Guide to the Chemical Structure and Properties of Iproniazid

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Iproniazid
CAS No.: 305-33-9; 54-92-2
Cat. No.: B15617950

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Iproniazid, a hydrazine derivative, holds a significant place in the history of psychopharmacology as one of the first monoamine oxidase inhibitors (MAOIs) utilized as an antidepressant. Initially synthesized for the treatment of tuberculosis, its mood-elevating properties were a serendipitous discovery that paved the way for the monoamine theory of depression.^[1] This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, synthesis, mechanism of action, metabolism, and key experimental protocols related to **iproniazid**. Despite its withdrawal from most markets due to hepatotoxicity, the study of **iproniazid** continues to offer valuable insights into drug design and neuropharmacology.^[2]

Chemical Structure and Physicochemical Properties

Iproniazid, with the IUPAC name N'-propan-2-ylpyridine-4-carbohydrazide, is a substituted hydrazine.^[3] Its chemical structure is similar to that of isoniazid, with the key difference being

the addition of an isopropyl group to the hydrazine moiety.[2] This isopropylhydrazine group is crucial for its inhibitory activity against monoamine oxidase.[2]

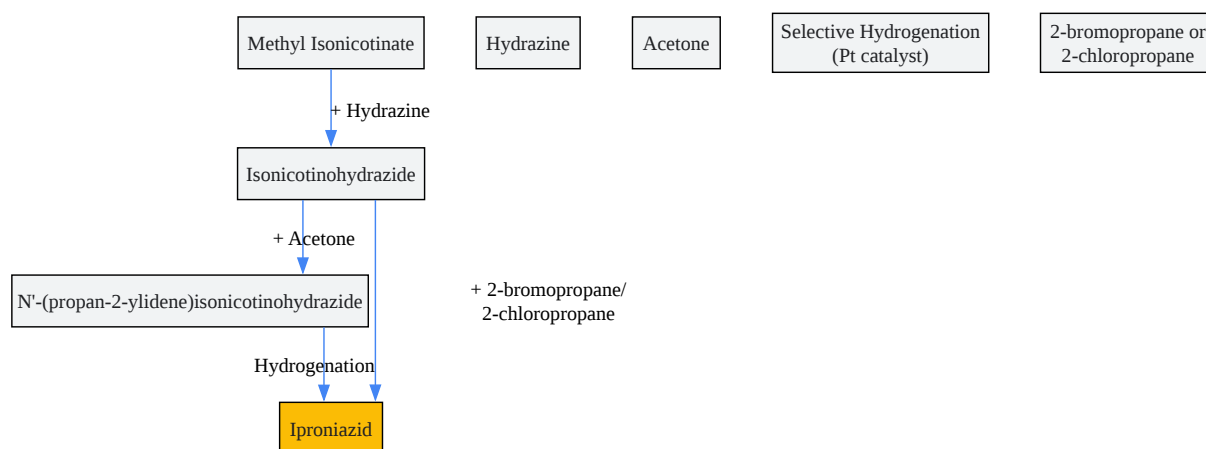
The fundamental chemical and physical properties of **iproniazid** are summarized in the table below. These properties influence its absorption, distribution, metabolism, and excretion (ADME) profile.

Property	Value	Reference(s)
Molecular Formula	C ₉ H ₁₃ N ₃ O	[2][4]
Molecular Weight	179.22 g/mol	[4][5]
CAS Number	54-92-2	[4][6]
Melting Point	112.5-113.5 °C	[7]
pKa (Strongest Acidic)	13.66	[8]
pKa (Strongest Basic)	3.82	[8]
logP	0.02, 0.31, 0.37	[8]
Water Solubility	0.674 mg/mL	[8]

Synthesis of Iproniazid

The synthesis of **iproniazid** typically begins with a common precursor, methyl isonicotinate. This precursor reacts with hydrazine to form isonicotinohydrazide.[2] From this intermediate, there are a couple of primary synthesis pathways to yield **iproniazid**. [2]

One common method involves the reaction of isonicotinohydrazide with acetone to form N'-(propan-2-ylidene)isonicotinohydrazide.[2] The carbon-nitrogen double bond in this intermediate is then selectively hydrogenated, often using a platinum catalyst, to produce **iproniazid**. [2] An alternative route involves the direct N-isopropylation of isonicotinohydrazide with 2-bromopropane or 2-chloropropane.[2]



[Click to download full resolution via product page](#)

Synthesis pathways of **Iproniazid**.

Mechanism of Action: MAO Inhibition

Iproniazid is a non-selective and irreversible inhibitor of both monoamine oxidase-A (MAO-A) and monoamine oxidase-B (MAO-B).^{[9][10]} MAOs are enzymes responsible for the oxidative deamination of monoamine neurotransmitters such as serotonin, norepinephrine, and dopamine in the brain.^{[9][11]} By inhibiting these enzymes, **i**proniazid increases the concentration of these neurotransmitters in the synaptic cleft, which is believed to be the basis for its antidepressant effects.^{[9][10]}

The inhibition of MAO by **i**proniazid is a progressive, first-order reaction that is dependent on oxygen.^[2] The process involves the dehydrogenation of **i**proniazid at the active site of the enzyme, forming a reactive intermediate that then covalently binds to the enzyme, leading to irreversible inhibition.^{[12][2]}

Enzyme Isoform	Iproniazid IC ₅₀ (μM)	Reference(s)
MAO-A	6.56 - 37	[13]
MAO-B	42.5	[13]
Total MAO	4.02 ± 0.06	[13]

Note: IC₅₀ values can vary between studies due to different experimental conditions.



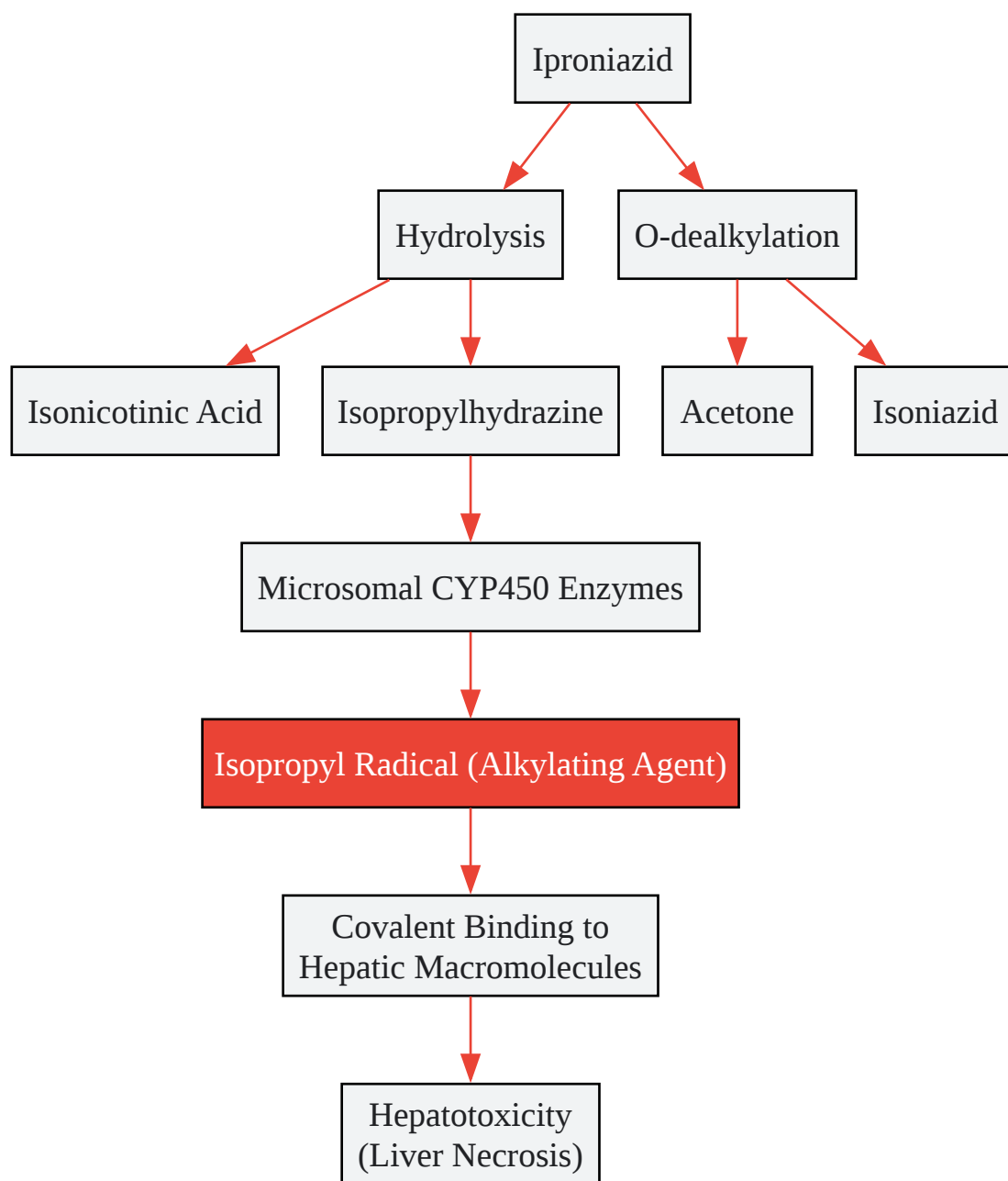
[Click to download full resolution via product page](#)

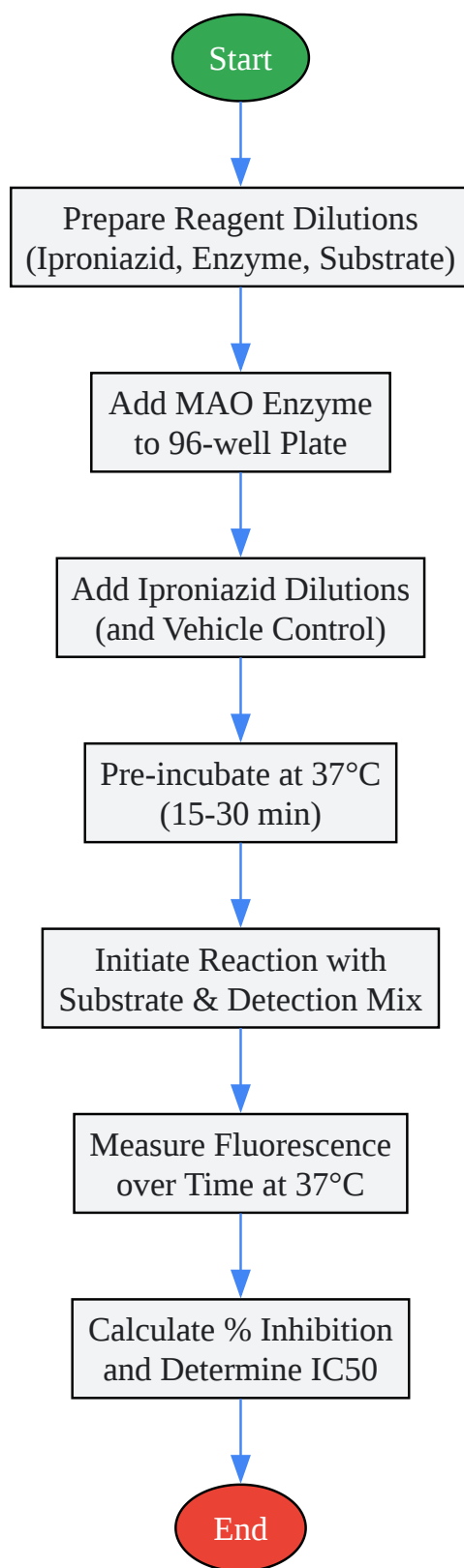
Mechanism of action of **Iproniazid**.

Metabolism and Hepatotoxicity

The metabolism of **iproniazid** is a critical aspect of its pharmacological and toxicological profile. The primary metabolic pathway involves the hydrolysis of **iproniazid** to isonicotinic acid and isopropylhydrazine.[2][14] Isopropylhydrazine is a key metabolite that can be released into the bloodstream or undergo further oxidation by microsomal CYP450 enzymes in the liver.[2][15] This oxidation process is a toxification reaction that leads to the formation of a highly reactive alkylating agent, the isopropyl radical.[2][14]

This isopropyl radical is believed to be responsible for the hepatotoxicity associated with **iproniazid**. [2][14] It can covalently bind to hepatic macromolecules, leading to cellular damage and liver necrosis.[14][15] Another metabolic pathway for **iproniazid** is O-dealkylation, which produces acetone and isoniazid.[2]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. taylorandfrancis.com](https://www.taylorandfrancis.com) [taylorandfrancis.com]
- [2. Iproniazid - Wikipedia](https://en.wikipedia.org) [en.wikipedia.org]
- [3. Iproniazid | C₉H₁₃N₃O | CID 3748 - PubChem](https://pubchem.ncbi.nlm.nih.gov) [pubchem.ncbi.nlm.nih.gov]
- [4. scbt.com](https://www.scbt.com) [scbt.com]
- [5. iproniazid](https://www.drugcentral.org) [drugcentral.org]
- [6. Iproniazid](https://webbook.nist.gov) [webbook.nist.gov]
- [7. iproniazid | 54-92-2](https://www.chemicalbook.com) [chemicalbook.com]
- [8. go.drugbank.com](https://go.drugbank.com) [go.drugbank.com]
- [9. What is the mechanism of Iproniazid Phosphate?](https://synapse.patsnap.com) [synapse.patsnap.com]
- [10. What is Iproniazid Phosphate used for?](https://synapse.patsnap.com) [synapse.patsnap.com]
- [11. britannica.com](https://www.britannica.com) [britannica.com]
- [12. benchchem.com](https://www.benchchem.com) [benchchem.com]
- [13. benchchem.com](https://www.benchchem.com) [benchchem.com]
- [14. Iproniazid - Wikiwand](https://www.wikiwand.com) [wikiwand.com]
- [15. Hepatotoxicity and metabolism of iproniazid and isopropylhydrazine - PubMed](https://pubmed.ncbi.nlm.nih.gov) [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Structure and Properties of Iproniazid]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15617950/docs#an-in-depth-technical-guide-to-the-chemical-structure-and-properties-of-iproniazid\]](https://www.benchchem.com/product/b15617950/docs#an-in-depth-technical-guide-to-the-chemical-structure-and-properties-of-iproniazid)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)